

Application Notes and Protocols for Oral Gavage Administration of AZD7687 in Mice

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the oral gavage administration of **AZD7687**, a potent and selective diacylglycerol acyltransferase 1 (DGAT1) inhibitor, in mice. This document is intended to guide researchers in designing and executing in vivo studies to evaluate the pharmacological effects of **AZD7687**.

Introduction

AZD7687 is a selective inhibitor of DGAT1, an enzyme that catalyzes the final and committed step in triglyceride synthesis.[1] Inhibition of DGAT1 is a therapeutic strategy being investigated for metabolic diseases such as obesity and type 2 diabetes.[2][3] Preclinical studies in animal models are crucial for evaluating the efficacy, pharmacokinetics, and pharmacodynamics of DGAT1 inhibitors. Oral gavage is a common and precise method for administering compounds to rodents in such studies.[4][5] This protocol outlines the materials, procedures, and considerations for the successful oral administration of AZD7687 to mice.

Data Presentation

Table 1: Recommended Dosage and Vehicle for Oral Gavage of DGAT1 Inhibitors in Mice



Compound	Dosage	Vehicle	Study Type	Reference
AZD7687 (inferred)	3 - 30 mg/kg	1% Tween-80 in water or 0.5% Methylcellulose with 0.2% Tween 80 in water	Acute and Chronic	Inferred from similar compounds[6][7] [8]
DGAT-1 Inhibitor (4a)	0.3, 3, 30 mg/kg (acute); 3 mg/kg bid (chronic)	1% Tween-80 in water	Acute lipid challenge and chronic DIO mice study	[6]
T863	30 mg/kg (chronic); 10 mg/kg (PK)	Carboxymethyl cellulose/Tween 80 (1:1)	Chronic and Pharmacokinetic studies	[7]
G7883	25 and 250 mg/kg	0.6% Methylcellulose, 0.2% Tween80 in water (MCT)	Pharmacokinetic study	[8]

Note: bid = twice daily; PK = pharmacokinetic; DIO = diet-induced obesity.

Experimental Protocols

Materials

- AZD7687 powder
- Vehicle solution (e.g., 1% Tween-80 in sterile water or 0.5% Methylcellulose with 0.2% Tween 80 in sterile water)
- Sterile water
- Magnetic stirrer and stir bar
- Analytical balance
- Appropriate size oral gavage needles (20-22 gauge, 1.5-2 inches long with a ball tip)



- Syringes (1 mL)
- Male C57BL/6 mice (or other appropriate strain), 8-10 weeks old
- Animal scale
- 70% ethanol for disinfection

Preparation of AZD7687 Formulation

- Calculate the required amount of AZD7687 and vehicle. The amount will depend on the
 desired dose (e.g., 10 mg/kg) and the number and weight of the mice. The final volume for
 oral gavage in mice is typically 5-10 mL/kg.[7][8]
- Weigh the AZD7687 powder accurately using an analytical balance.
- Prepare the vehicle solution. For a 1% Tween-80 solution, add 1 mL of Tween-80 to 99 mL of sterile water and mix thoroughly. For a methylcellulose-based vehicle, slowly add 0.5 g of methylcellulose to 100 mL of stirring, heated (60-70°C) sterile water. Once dispersed, remove from heat and continue stirring until cool. Then, add 0.2 mL of Tween 80 and mix.
- Suspend AZD7687 in the vehicle. Slowly add the weighed AZD7687 powder to the vehicle
 while continuously stirring with a magnetic stirrer. Ensure a homogenous suspension is
 formed. It is recommended to prepare the formulation fresh on the day of the experiment.

Oral Gavage Procedure

- Animal Handling and Restraint:
 - Acclimatize the mice to the experimental conditions for at least one week before the study.
 - Handle the mice gently to minimize stress.
 - Weigh each mouse on the day of dosing to calculate the exact volume of the formulation to be administered.
 - Restrain the mouse firmly by the scruff of the neck to immobilize the head and prevent movement. The body of the mouse should be supported.

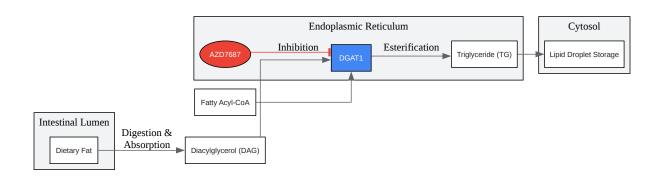


• Gavage Administration:

- Draw the calculated volume of the AZD7687 suspension into a 1 mL syringe fitted with a gavage needle.
- Ensure there are no air bubbles in the syringe.
- Gently insert the gavage needle into the mouth of the mouse, passing it along the side of the mouth towards the esophagus.
- The needle should pass smoothly without resistance. If resistance is felt, withdraw the needle immediately and re-insert. Do not force the needle, as this can cause esophageal or tracheal injury.
- Once the needle is in the stomach (the ball tip should be palpable just below the sternum),
 slowly depress the syringe plunger to deliver the formulation.
- After administration, gently withdraw the needle.
- Post-Administration Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, such as difficulty breathing, lethargy, or changes in behavior, for at least 30 minutes post-gavage.
 - Provide access to food and water ad libitum unless the experimental design requires fasting.

Mandatory Visualizations

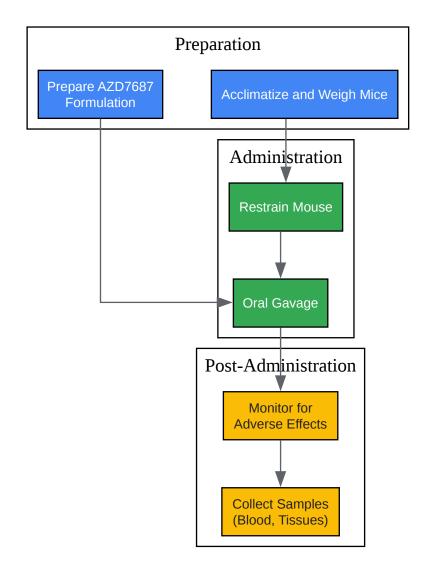




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Caption: DGAT1 signaling pathway and the inhibitory action of AZD7687.





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Caption: Experimental workflow for oral gavage of AZD7687 in mice.

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